

The Discovery and Initial Characterization of Itraconazole Metabolites: A Technical Guide

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Compound of Interest

Compound Name: Keto-itraconazole

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the discovery, characterization, and quantification of the major metabolites of the antifungal agent itraconazole. It is designed to serve as a comprehensive resource for professionals in drug metabolism, pharmacokinetics, and analytical chemistry.

Introduction to Itraconazole Metabolism

Itraconazole (ITZ), a broad-spectrum triazole antifungal agent, undergoes extensive hepatic metabolism, primarily mediated by the cytochrome P450 3A4 (CYP3A4) isoenzyme.[1][2] This biotransformation results in the formation of more than 30 metabolites, with three playing a significant role in the drug's overall pharmacokinetic and pharmacodynamic profile: hydroxy-itraconazole (OH-ITZ), **keto-itraconazole** (keto-ITZ), and N-desalkyl-itraconazole (ND-ITZ).[1][3] Of these, hydroxy-itraconazole is the most prominent, exhibiting in vitro antifungal activity comparable to the parent drug and circulating in plasma at concentrations often exceeding those of itraconazole itself.[2][4][5] The characterization of these metabolites is crucial for understanding itraconazole's therapeutic efficacy and its potential for drug-drug interactions.

Major Metabolites of Itraconazole

The primary metabolic pathways for itraconazole involve oxidation. The key metabolites identified in human plasma are:

- Hydroxy-itraconazole (OH-ITZ): The major active metabolite, formed through hydroxylation of the sec-butyl side chain.[3] Its plasma concentrations can be two to three times higher than the parent drug.[5]
- **Keto-itraconazole** (keto-ITZ): Another metabolite formed via the oxidative pathway.[3]
- N-desalkyl-itraconazole (ND-ITZ): Formed by the N-dealkylation of the 1-methylpropyl substituent.[1][3]
- Dioxolane Ring Scission Metabolites: A more recently identified pathway involves the cleavage of the dioxolane ring, leading to the formation of metabolites such as 1-(2,4-dichlorophenyl)-2-(1H-1,2,4-triazol-1-yl)ethanone.[6]

These metabolites, particularly OH-ITZ, contribute significantly to the overall antifungal effect and are also implicated in the potent inhibition of CYP3A4, a key mechanism underlying itraconazole's numerous drug-drug interactions.[3][7][8]

Quantitative Analysis of Itraconazole and its Metabolites

The quantification of itraconazole and its metabolites in biological matrices is essential for pharmacokinetic studies and therapeutic drug monitoring. High-performance liquid chromatography (HPLC) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are the most common analytical techniques employed.

Pharmacokinetic Parameters

The following table summarizes the pharmacokinetic parameters of itraconazole and its major metabolites from a study in healthy volunteers who received 100 mg of itraconazole orally for seven days.[3]

Analyte	C _{max} (nM) Day 1	C _{max} (nM) Day 7	AUC _{0-24h} (nMh) Day 1	AUC _{0-24h} (nMh) Day 7
Itraconazole (ITZ)	275 ± 103	588 ± 172	2560 ± 860	9980 ± 3010
Hydroxy-ITZ (OH-ITZ)	416 ± 117	853 ± 213	5560 ± 1580	16300 ± 4200
Keto-ITZ (keto- ITZ)	28 ± 11	67 ± 22	340 ± 130	1140 ± 360
N-desalkyl-ITZ (ND-ITZ)	10 ± 3	20 ± 6	130 ± 40	350 ± 110

Data are presented as mean ± standard deviation.

Plasma Concentrations

Trough plasma concentrations of itraconazole and its primary active metabolite, hydroxy-itraconazole, are often measured to ensure therapeutic levels. The trough plasma concentrations of hydroxy-itraconazole are typically about twice those of the parent compound. [2]

Experimental Protocols

The following sections detail the methodologies used for the identification and quantification of itraconazole and its metabolites.

Sample Preparation: Liquid-Liquid Extraction

A common method for extracting itraconazole and its metabolites from plasma involves liquid-liquid extraction.

Protocol:

- To a 0.5 mL plasma sample, add an internal standard solution.
- Perform a three-step liquid-liquid extraction procedure. [5]

- Evaporate the organic layer to dryness.
- Reconstitute the residue in the mobile phase for analysis.

Sample Preparation: Protein Precipitation

For high-throughput analysis, protein precipitation is often employed.[\[9\]](#)

Protocol:

- Pipette 100 μ L of plasma into a 96-well plate.
- Add 50 μ L of an internal standard solution in methanol.
- Add 400 μ L of 0.5% formic acid in acetonitrile to precipitate proteins.
- Vortex the plate and centrifuge at 3500 rpm for 5 minutes.
- Analyze the supernatant.

Analytical Method: HPLC with Fluorimetric Detection

This method is suitable for the simultaneous determination of itraconazole and hydroxy-itraconazole.[\[5\]](#)

- Column: Reversed-phase C18 column.
- Detection: Spectrofluorimetric detection.
- Sensitivity: Allows for the determination of 20 ng/mL of both itraconazole and its active metabolite.[\[5\]](#)

Analytical Method: LC-MS/MS for Comprehensive Metabolite Profiling

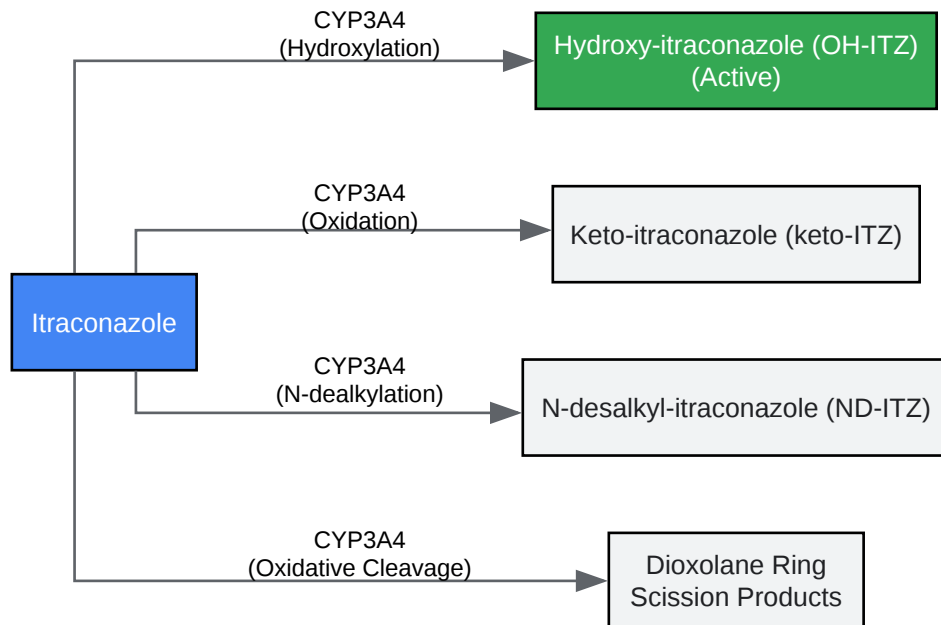
LC-MS/MS provides high sensitivity and specificity for the quantification of itraconazole and multiple metabolites.[\[3\]](#)

- Instrumentation: A tandem mass spectrometer.

- Ionization: Electrospray ionization (ESI) in positive ion mode.
- Multiple Reaction Monitoring (MRM):
 - m/z 705 for Itraconazole (ITZ)
 - m/z 721 for Hydroxy-itraconazole (OH-ITZ)
 - m/z 719 for **Keto-itraconazole** (keto-ITZ)
 - m/z 649 for N-desalkyl-itraconazole (ND-ITZ)[3]
- Chromatographic Separation: A C18 analytical column with a gradient mobile phase.

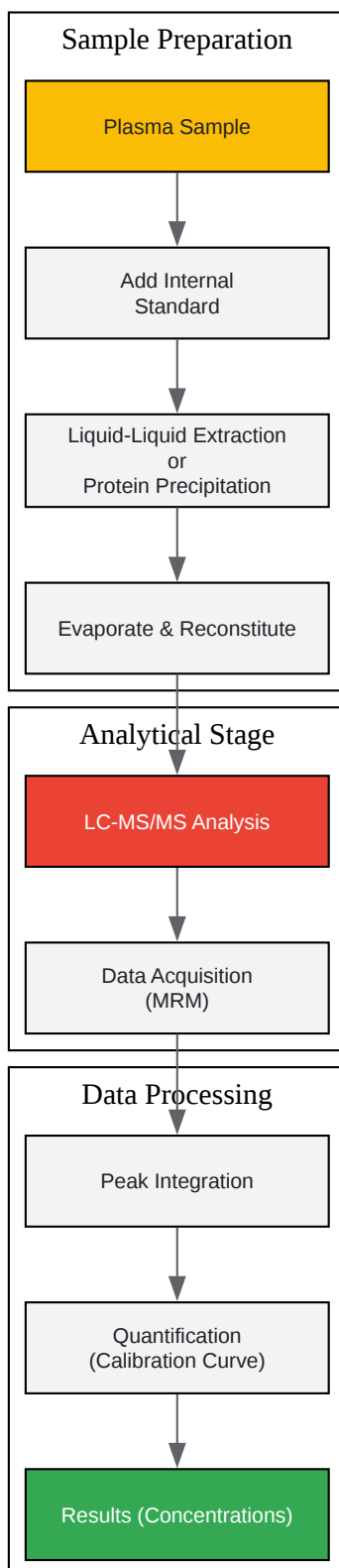
Visualizations

The following diagrams illustrate the metabolic pathways and a typical experimental workflow for itraconazole metabolite analysis.



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Figure 1: Metabolic Pathways of Itraconazole.



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Figure 2: Workflow for Metabolite Quantification.

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